

5-Bromoisophthalonitrile: A Technical Guide for Chemical Synthesis and Drug Discovery

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Bromoisophthalonitrile

Cat. No.: B065692

[Get Quote](#)

CAS Number: 160892-07-9

This technical guide provides a comprehensive overview of **5-Bromoisophthalonitrile**, a key chemical intermediate. The information is intended for researchers, scientists, and professionals involved in chemical synthesis and drug development. This document outlines the compound's properties, a detailed synthesis protocol for a closely related compound, and its potential applications in the pharmaceutical industry.

Compound Properties

5-Bromoisophthalonitrile, also known as 5-Bromo-1,3-benzenedicarbonitrile, is an aromatic compound with the molecular formula $C_8H_3BrN_2$.^[1] Its structure, featuring a bromine atom and two nitrile groups on a benzene ring, makes it a versatile building block in organic synthesis. While specific experimental data for some physical properties are not readily available in public literature, the known properties are summarized below.

Property	Value	Reference
CAS Number	160892-07-9	[1]
Molecular Formula	C ₈ H ₃ BrN ₂	[1]
Molecular Weight	207.03 g/mol	[1]
Appearance	Solid	-
Synonyms	5-Bromo-1,3-benzenedicarbonitrile, 5-Bromobenzene-1,3-dicarbonitrile, 5-bromo-1,3-dicyanobenzene	[1]
Storage	Sealed in a dry environment at room temperature.	[1]

Note: Specific values for melting point, boiling point, and quantitative solubility are not available in the reviewed literature.

Synthesis of a Related Precursor: 5-Bromoisophthalic Acid

While a detailed experimental protocol for the direct synthesis of **5-Bromoisophthalonitrile** is not extensively documented in public sources, a patented method for the synthesis of the closely related 5-bromoisophthalic acid provides a valuable reference. This process involves the bromination of isophthalic acid.[2][3] The synthesis of the dinitrile would likely follow a similar principle of electrophilic aromatic substitution on the isophthalonitrile starting material.

Experimental Protocol: Synthesis of 5-Bromoisophthalic Acid[2]

This protocol is adapted from a patented industrial process.

Materials:

- Isophthalic acid

- Sulfur trioxide-containing solvent
- Bromine
- Ice water
- Methanol (for recrystallization)

Procedure:

- In a suitable reactor, dissolve the isophthalic acid compound in a solvent containing sulfur trioxide.
- Introduce bromine to the reaction mixture. The molar ratio of bromine to the isophthalic acid substrate is typically between 0.5:1 and 1.5:1 for the mono-bromo product.[3]
- The reaction is conducted with heating, generally under pressure at a temperature of 100°C to 160°C.[3]
- After the reaction is complete (e.g., after 22 hours), cool the mixture to room temperature.
- The contents of the reactor are then carefully transferred into a beaker containing ice water, which will cause the product to precipitate as a solid.
- The resulting solid is collected by filtration and dried under reduced pressure to yield the crude 5-bromoisophthalic acid.
- For purification, the crude product can be recrystallized from methanol. The crude material is dissolved in hot methanol (e.g., at 60°C), then allowed to cool to room temperature.
- The purified white crystals of 5-bromoisophthalic acid are collected by filtration.

Applications in Pharmaceutical Synthesis

5-Bromoisophthalonitrile serves as a valuable intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical industry.[4][5] Brominated organic compounds are key starting materials for a variety of active pharmaceutical ingredients (APIs).[6] The bromine

atom provides a reactive site for forming new carbon-carbon or carbon-heteroatom bonds, often through metal-catalyzed cross-coupling reactions.

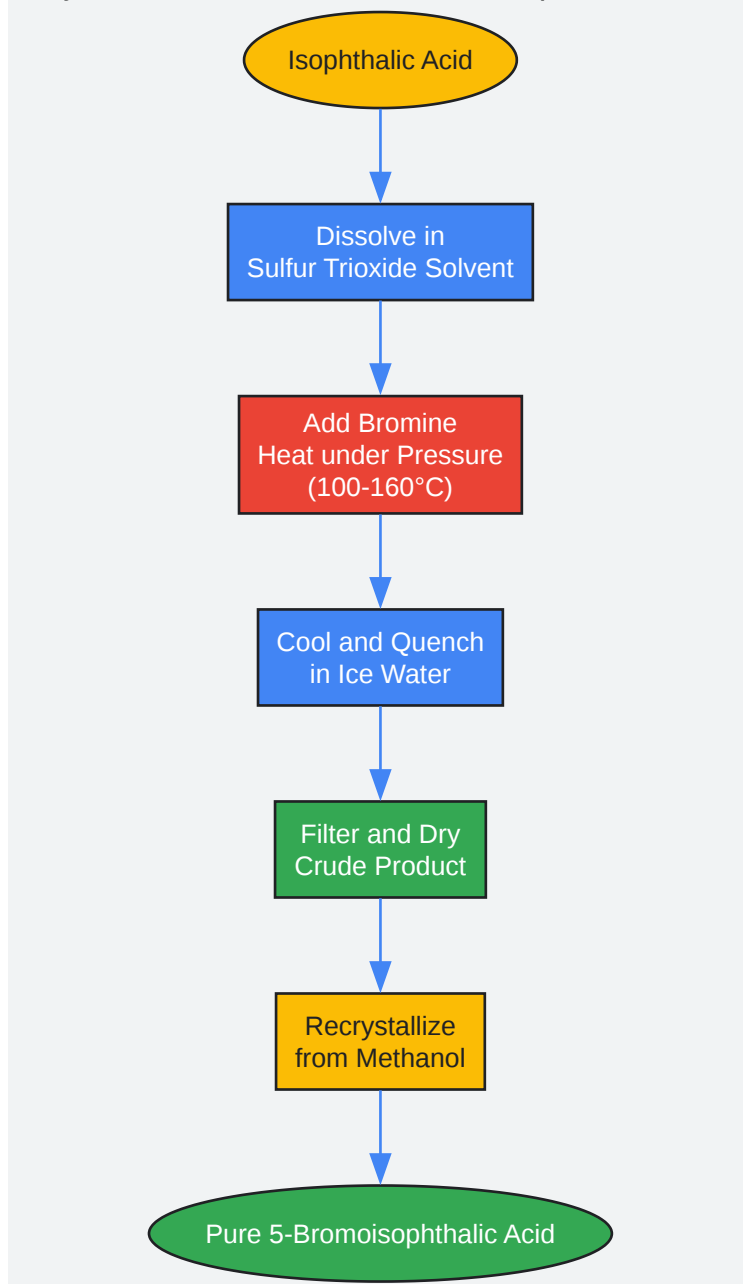
While specific APIs derived directly from **5-Bromoisophthalonitrile** are not prominently disclosed in the literature, a related intermediate, referred to as "BROMO-OTBN," is noted for its role in the synthesis of dopamine agonists like bromocriptine. Bromocriptine is used in the treatment of Parkinson's disease, hyperprolactinemia, and type 2 diabetes. This highlights the potential utility of brominated nitrile compounds in the development of drugs targeting neurological and endocrine disorders.

The nitrile functionalities on the **5-Bromoisophthalonitrile** molecule are also reactive and can be transformed into other chemical groups, further enhancing its versatility as a synthetic intermediate.

Visualized Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of 5-bromoisophthalic acid, based on the described experimental protocol.

Synthesis Workflow for 5-Bromoisophthalic Acid



[Click to download full resolution via product page](#)

Caption: A workflow diagram for the synthesis of 5-bromoisophthalic acid.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Bromo-1,3-benzenedicarbonitrile - CAS:160892-07-9 - Sunway Pharm Ltd [3wpharm.com]
- 2. KR100787277B1 - Method for preparing 5-bromoisophthalic acid compound - Google Patents [patents.google.com]
- 3. EP1293495B1 - Process for the preparation of bromoisophthalic acid compounds - Google Patents [patents.google.com]
- 4. Pharma Noble Chem Ltd: Pharma API Intermediates | Pharma Noble Chem Ltd [pharmanoble.com]
- 5. Intermediates for the pharmaceutical industry - Evonik Industries [healthcare.evonik.com]
- 6. US6500954B1 - Synthesis of 5- or 8-bromoisquinoline derivatives - Google Patents [patents.google.com]
- To cite this document: BenchChem. [5-Bromoisophthalonitrile: A Technical Guide for Chemical Synthesis and Drug Discovery]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b065692#5-bromoisophthalonitrile-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com